

Standard Operating Procedure: Handling and Disposal of Domperidone Maleate

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Compound of Interest

Compound Name: Domperidone Maleate

Cat. No.: B1237798

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This document provides essential safety and logistical information for the handling and disposal of **Domperidone Maleate** in a laboratory setting. The following procedures are designed to minimize risk and ensure the safety of all personnel.

Hazard Identification

Domperidone Maleate is harmful if swallowed and may cause skin and serious eye irritation.

[1] It is also suspected of damaging fertility or the unborn child.[2][3] The toxicological properties of this material have not been fully investigated, and it is considered a pharmaceutical-related compound of unknown potency.[4][5] Therefore, it is crucial to use appropriate procedures to prevent direct contact with the skin or eyes and to avoid inhalation. [4]

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]
- H361: Suspected of damaging fertility or the unborn child.[2][3]

Personal Protective Equipment (PPE)

To ensure safety, the following personal protective equipment must be worn when handling **Domperidone Maleate**.

Protection Type	Equipment Specification	Source
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). If splashing is possible, chemical goggles should be worn.	[1] [4] [6]
Skin Protection	Wear appropriate protective gloves (inspected prior to use) and impervious clothing to prevent skin exposure.	[1] [4] [6]
Respiratory Protection	If dusts are generated or exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved full-facepiece airline respirator in the positive pressure mode with emergency escape provisions.	[1] [4] [6]

Quantitative Data

Occupational Exposure Limits: There are no established occupational exposure limits for **Domperidone Maleate**.[\[3\]](#)

Toxicological Data:

Test	Species	Dose	Source
Oral LD50	Mouse	300 mg/kg	[4]
Oral LD50	Rat	980 mg/kg	[4]
Oral LD50	Rabbit	3200 mg/kg	[4]
Draize test (eye)	Rabbit	100 mg/24H (Moderate)	[4]

Operational Plan: Handling and Storage

Engineering Controls:

- Use in a well-ventilated area.[1][6][7]
- Employ process enclosures, local exhaust ventilation, or other engineering controls to maintain airborne levels below exposure limits.[4][8]

Safe Handling Procedures:

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[2][3]
- Avoid contact with eyes, skin, and clothing.[1][4][6]
- Avoid the formation of dust and aerosols.[1][6]
- Wash hands thoroughly after handling.[4]
- Do not eat, drink, or smoke when using this product.[1][7]
- Remove contaminated clothing and wash it before reuse.[4]

Storage:

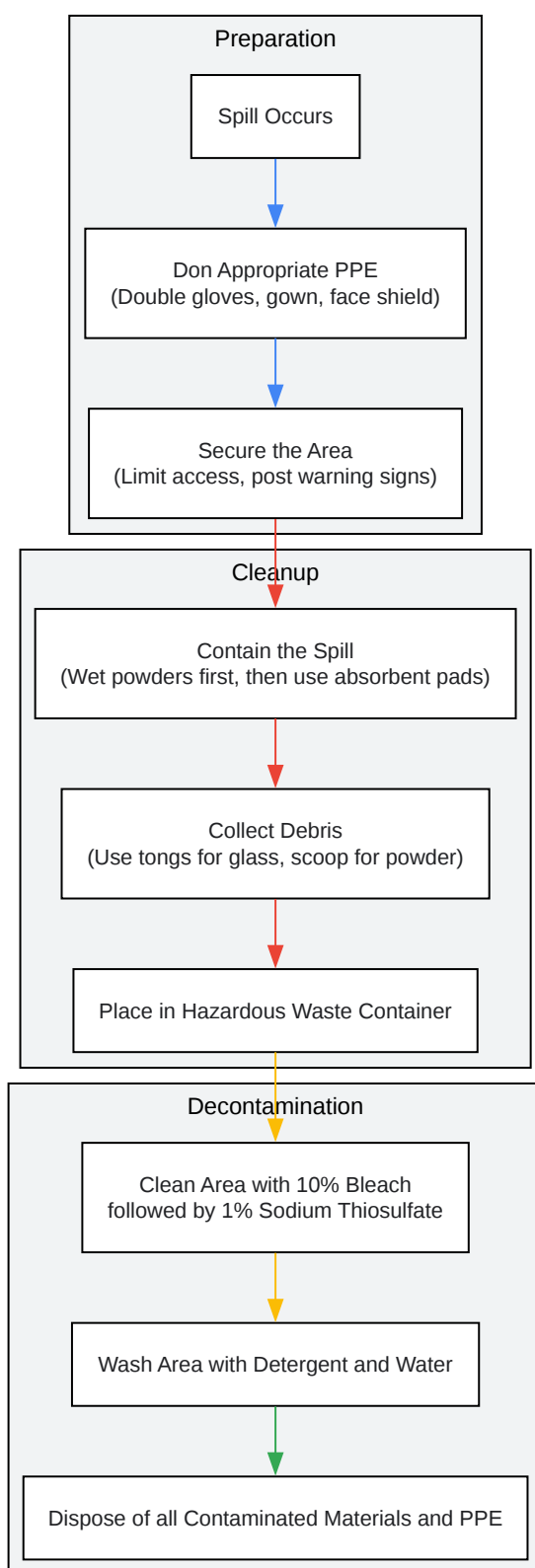
- Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[1][3][4][6]

- Store locked up.[\[2\]](#)[\[3\]](#)[\[6\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[4\]](#)
[\[7\]](#)

Spill Management Plan

In the event of a spill, follow these procedures to ensure safe cleanup and containment.

Emergency Spill Workflow



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Caption: Workflow for handling a **Domperidone Maleate** spill.

Step-by-Step Spill Cleanup Procedure:

- **Evacuate and Secure:** Evacuate unnecessary personnel and secure the area to prevent entry.[\[1\]](#)[\[6\]](#)
- **Personal Protective Equipment:** Don the appropriate PPE as outlined in Section 2, including double gloves, a gown or coveralls, and a face shield.[\[9\]](#)[\[10\]](#)
- **Containment:**
 - For dry spills (powder), gently cover with a moist gauze or towel to avoid generating dust.[\[9\]](#)[\[10\]](#)
 - For liquid spills, cover with an absorbent pad.[\[9\]](#)
- **Cleanup:**
 - Use tongs to pick up any broken glass and place it in a puncture-resistant sharps container.[\[9\]](#)
 - Sweep or vacuum up the spilled material and place it into a suitable, labeled container for disposal.[\[4\]](#)[\[8\]](#)
- **Decontamination:**
 - Clean the spill area with a 10% bleach solution, followed by a 1% sodium thiosulfate solution.[\[9\]](#)
 - Wash the area with detergent and rinse with water.[\[9\]](#)
- **Disposal:** Dispose of all contaminated materials, including cleaning supplies and PPE, in a designated hazardous waste container.[\[9\]](#)

For large spills (greater than 50ml), evacuate the area immediately and contact your institution's Environmental Health and Safety (EHS) department.[\[9\]](#)

Disposal Plan

All waste materials containing **Domperidone Maleate** must be treated as hazardous waste.

Waste Collection:

- Collect waste in appropriate, clearly labeled, and closed containers.[\[11\]](#)
- Store waste containers in a designated satellite accumulation area at or near the point of generation.[\[11\]](#)

Disposal Method:

- Dispose of **Domperidone Maleate** waste through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[1\]](#)
- Do not dispose of down the drain or in regular trash.[\[1\]](#)[\[11\]](#)

Contaminated Packaging:

- Empty containers should be triple-rinsed (or equivalent) and can then be offered for recycling or reconditioning.[\[1\]](#)
- Alternatively, puncture the container to make it unusable and dispose of it in a sanitary landfill, if permitted by local regulations.[\[1\]](#)
- Combustible packaging materials may be incinerated.[\[1\]](#)

First Aid Measures

In case of exposure to **Domperidone Maleate**, follow these first aid procedures immediately.

Exposure Route	First Aid Procedure	Source
Inhalation	Remove the individual to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[1][8]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists.	[1][4][5][8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[1][4][5][8]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[1][4][5][8]

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